

# Proper Disposal Procedures for 17:0-20:3 PS-d5

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## Compound of Interest

Compound Name: 17:0-20:3 PS-d5

Cat. No.: B15561038

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This document provides essential, step-by-step guidance for the disposal of **17:0-20:3 PS-d5** (1-heptadecanoyl-2-eicosatrienoyl-sn-glycero-3-phospho-L-serine-d5), a deuterated phosphatidylserine.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to adhere to the following safety protocols. This information is synthesized from the product's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses and a face shield. All eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).<sup>[1]</sup>
- **Skin Protection:** Handle with gloves that have been inspected prior to use.<sup>[1]</sup> Contaminated work clothing should not be allowed out of the workplace.<sup>[1]</sup>
- **Respiratory Protection:** In case of insufficient ventilation, wear respiratory protection. Avoid breathing vapors, mist, or gas.<sup>[1]</sup>

### General Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)
- Use in a well-ventilated area.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

## Step-by-Step Disposal Protocol

The disposal of **17:0-20:3 PS-d5** should be conducted in accordance with all local, state, and federal regulations. The primary recommendation from the manufacturer is to dispose of the contents and container at an approved waste disposal plant.[\[1\]](#)

## Waste Identification and Segregation:

The first crucial step is to determine the nature of the waste. While **17:0-20:3 PS-d5** itself is not classified as a hazardous substance, its disposal route can be affected by the solvents it is mixed with or any potential contamination.

- Uncontaminated **17:0-20:3 PS-d5**: If the compound is in its pure form or dissolved in a non-hazardous solvent, it should be treated as non-hazardous chemical waste.
- Contaminated **17:0-20:3 PS-d5**: If the compound has been mixed with hazardous materials, the entire mixture must be treated as hazardous waste, following the specific guidelines for the hazardous components.

## Waste Collection and Storage:

- Containers: Use chemically compatible and properly labeled containers for waste collection. For liquid waste, ensure the container is leak-proof.
- Labeling: Clearly label the waste container with "Non-Hazardous Waste," the chemical name ("**17:0-20:3 PS-d5**"), and the approximate quantity. If mixed with other substances, list all

components.

- **Storage:** Store the waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.

## Disposal of Small (Residual) Quantities:

For trace amounts of **17:0-20:3 PS-d5**, such as residue in empty containers:

- **Rinsing:** Rinse the container multiple times with a suitable, non-hazardous solvent.
- **Rinsate Collection:** Collect the rinsate and manage it as non-hazardous liquid waste.
- **Container Disposal:** Once thoroughly rinsed and dried, the container can typically be disposed of in the regular trash. Deface the original label to prevent misidentification.

## Disposal of Bulk Quantities:

For larger quantities of **17:0-20:3 PS-d5**, whether in pure form or in a non-hazardous solvent:

- **Collection:** Collect the waste in a designated, sealed, and properly labeled container.
- **Institutional Procedures:** Follow your institution's specific procedures for chemical waste disposal. This typically involves contacting the Environmental Health and Safety (EHS) office.
- **Professional Disposal:** The EHS office will arrange for the collection and disposal of the waste at an approved chemical waste disposal facility.

## Spill Cleanup:

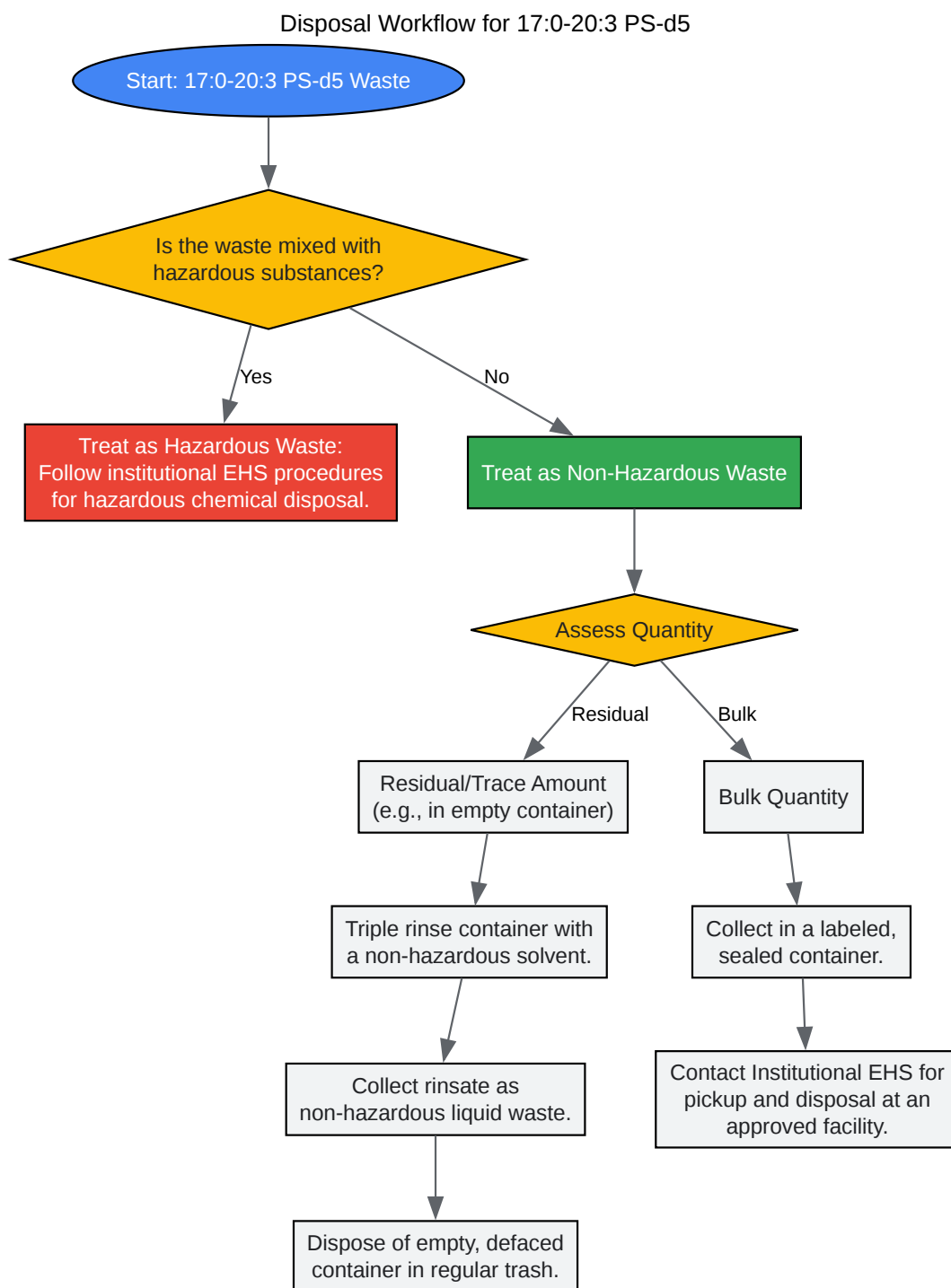
In the event of a spill:

- **Ensure Safety:** Evacuate the immediate area if necessary and ensure proper ventilation. Remove all sources of ignition.<sup>[1]</sup>
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.<sup>[1]</sup>

- Absorption: For liquid spills, contain and collect the spillage with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite).
- Collection: Place the absorbent material and any contaminated solids into a suitable, labeled container for disposal.
- Final Disposal: Dispose of the container and its contents according to the procedures for bulk quantities.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **17:0-20:3 PS-d5**.



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Caption: Decision-making workflow for the proper disposal of **17:0-20:3 PS-d5**.

## Quantitative Data Summary

| Parameter           | Value    | Source                 |
|---------------------|----------|------------------------|
| Purity              | >99%     | Avanti Polar Lipids    |
| Storage Temperature | -20°C    | Avanti Polar Lipids[2] |
| Stability           | 3 Months | Avanti Polar Lipids[2] |

Disclaimer: This information is intended as a guide and does not supersede any local, state, or federal regulations, or your institution's specific safety and disposal protocols. Always consult your institution's Environmental Health and Safety (EHS) department for definitive guidance.

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## References

- 1. [avantiresearch.com](https://www.avantiresearch.com) [avantiresearch.com]
- 2. [avantiresearch.com](https://www.avantiresearch.com) [avantiresearch.com]
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